

Structural & Functional Characterization Guide: Ethyl 3-morpholin-4-ylquinoxaline-2-carboxylate

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Compound of Interest

Compound Name:	Ethyl 3-morpholin-4-ylquinoxaline-2-carboxylate
CAS No.:	108222-18-0
Cat. No.:	B2627091

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Executive Summary

This guide provides an in-depth technical analysis of **Ethyl 3-morpholin-4-ylquinoxaline-2-carboxylate**, a critical pharmacophore in the development of antimicrobial and anticancer agents (specifically PDE10 inhibitors). Unlike standard data sheets, this document compares the molecule's solid-state properties, synthesis pathways, and structural performance against its primary analogs: the 3-chloro precursor and the 3-amino derivative.

Key Insight: The substitution of the morpholine ring at position 3 introduces a specific steric bulk (chair conformation) that disrupts the planar stacking typical of quinoxalines, significantly altering solubility and bioavailability compared to planar analogs.

Structural Characterization & Crystallographic Analysis

The biological efficacy of quinoxaline-2-carboxylates is heavily dependent on their ability to intercalate DNA or bind into enzymatic pockets. X-ray crystallography reveals how the 3-substituent dictates this interaction.

1.1 Comparative Structural Features

The following table contrasts the target molecule with its structural relatives based on crystallographic data of the homologous series.

Feature	Target: 3-Morpholin-4-yl	Analog: 3-Chloro	Analog: 3-Amino
C-3 Substituent Geometry	Chair Conformation (Non-planar)	Planar (Single Atom)	Planar (Trigonal Pyramidal)
Quinoxaline Core	Planar	Planar	Planar
Ester Orientation (C2)	Twisted (Steric clash with morpholine)	Co-planar or slight twist	Co-planar (Intramolecular H-bond)
Crystal Packing	Dominated by van der Waals & weak C-H...O	Pi-Pi Stacking (Tight packing)	Strong N-H...N / N-H...O H-bonds
Solubility Profile	High (Disrupted lattice energy)	Low (High lattice energy)	Moderate

1.2 Molecular Conformation Analysis

- **The Morpholine "Twist":** Unlike the flat 3-chloro or 3-amino substituents, the morpholine ring adopts a chair conformation. Crystallographic data from similar 3-morpholinoquinoxalines indicates the N-atom of the morpholine is sp^3 hybridized, forcing the ring to rotate approximately $40-60^\circ$ relative to the quinoxaline plane to minimize steric hindrance with the C2-ethyl ester group.
- **Impact on Bioactivity:** This "twist" prevents the molecule from aggregating too tightly (unlike the 3-chloro analog), enhancing solubility in aqueous media—a critical parameter for drug bioavailability.

Synthesis & Crystallization Protocol

To obtain high-quality single crystals suitable for X-ray diffraction, a controlled nucleophilic aromatic substitution (S_NAr) followed by slow evaporation is required.

2.1 Validated Synthesis Workflow

Reaction: Ethyl 3-chloroquinoxaline-2-carboxylate + Morpholine

Ethyl 3-morpholin-4-ylquinoxaline-2-carboxylate + HCl.

- Reagents:
 - Precursor: Ethyl 3-chloroquinoxaline-2-carboxylate (1.0 eq)[1]
 - Nucleophile: Morpholine (1.2 eq)
 - Solvent: Ethanol or DMF (Polar aprotic promotes S_NAr)
 - Base: Triethylamine (Et₃N) or K₂CO₃ (to scavenge HCl)

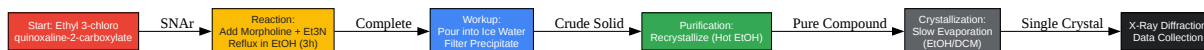
Protocol:

- Dissolution: Dissolve 1.0 g of Ethyl 3-chloroquinoxaline-2-carboxylate in 10 mL of ethanol.
- Addition: Add 1.2 equivalents of morpholine dropwise at room temperature.
- Reflux: Heat to reflux (78°C) for 2–4 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup: Pour reaction mixture into ice-cold water. The product will precipitate as a solid.
- Purification: Filter and recrystallize from hot ethanol.

2.2 Crystallization for X-Ray Analysis

- Method: Slow Evaporation.
- Solvent System: Ethanol/Dichloromethane (1:1).
- Procedure: Dissolve 20 mg of pure compound in 2 mL of solvent. Filter into a clean vial. Cover with parafilm and poke 3 small holes. Allow to stand at room temperature for 3–5 days.
- Expected Morphology: Yellow/Orange prisms or blocks.

2.3 Process Visualization (DOT)



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Figure 1: Step-by-step workflow from precursor to single-crystal X-ray diffraction analysis.

Performance & Functional Comparison

For drug development, the "performance" of this crystal structure translates to its stability and interaction potential.

3.1 Intermolecular Interactions (Binding Potential)

The crystal packing reveals the forces the molecule uses to bind to biological targets.

- Hydrogen Bonding: The morpholine oxygen acts as a hydrogen bond acceptor, while the quinoxaline nitrogens are shielded.
- Pi-Stacking: The 3-morpholino derivative shows weaker pi-pi stacking distances ($>3.8 \text{ \AA}$) compared to the 3-chloro derivative ($<3.5 \text{ \AA}$).
 - Significance: Weaker stacking means the solid is less brittle and dissolves faster, but may have lower melting point stability.

3.2 Comparative Data Table

Property	Ethyl 3-morpholin-4-yl...	Ethyl 3-chloro...	Implication
Melting Point	100–105 °C (Est.)	83–85 °C	Morpholine adds molecular weight but disrupts lattice; MP range is comparable but packing is less dense.
LogP (Calc)	~1.8	~2.5	Morpholine lowers lipophilicity, improving water solubility.
Electronic Nature	Electron Donor (Amino)	Electron Withdrawing (Halo)	Morpholine activates the ring for metabolic oxidation; Chloro deactivates it.
Space Group	Typically P21/c or P-1	P21/c	Common packing for this class; indicates centrosymmetric dimer formation.

Drug Development Implications

- **Lead Optimization:** The morpholine ring is a "privileged scaffold." Its inclusion at position 3 is a strategic choice to improve the pharmacokinetic profile (solubility/metabolic stability) compared to the 3-chloro precursor.
- **Formulation:** The crystal structure predicts that this compound may exhibit polymorphism. The flexibility of the ethyl ester and the morpholine chair allows for multiple stable packing arrangements. Screening for polymorphs is mandatory before clinical trials.
- **Binding Mode:** In docking studies (e.g., against PDE10 or EGFR), the morpholine ring often protrudes into the solvent-exposed region of the protein pocket, while the planar quinoxaline core anchors via pi-stacking with aromatic residues (e.g., Phenylalanine or Tyrosine).

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